

1-Boc-3-cyano-4-pyrrolidinone chemical formula and molecular weight

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Compound of Interest

Compound Name:	<i>Tert-butyl 3-cyano-4-oxopyrrolidine-1-carboxylate</i>
Cat. No.:	B041951

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An In-depth Technical Guide on 1-Boc-3-cyano-4-pyrrolidinone

This guide provides essential chemical data for 1-Boc-3-cyano-4-pyrrolidinone, a compound of interest for researchers, scientists, and professionals in drug development.

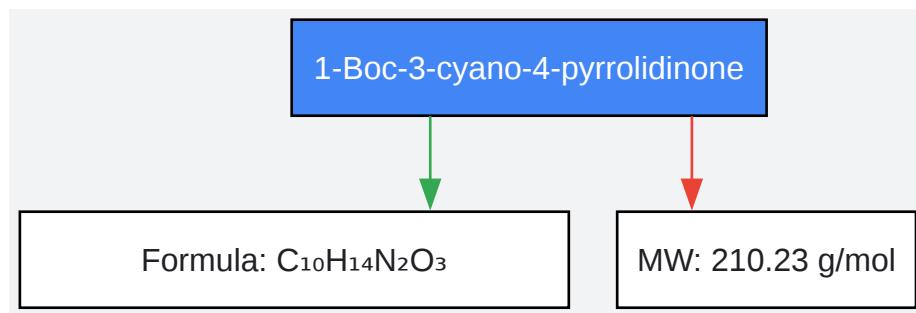
Physicochemical Properties

The fundamental molecular properties of 1-Boc-3-cyano-4-pyrrolidinone are summarized below. This data is crucial for experimental design, reaction stoichiometry, and analytical characterization.

Property	Value
Chemical Formula	C ₁₀ H ₁₄ N ₂ O ₃ [1] [2]
Molecular Weight	210.23 g/mol

Molecular Information Visualization

The following diagram provides a visual representation of the key molecular identifiers for 1-Boc-3-cyano-4-pyrrolidinone.



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Caption: Key molecular data for 1-Boc-3-cyano-4-pyrrolidinone.

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References

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